

Biological activities of Sarmenoside II

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sarmenoside II

Cat. No.: B12372476

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References

- 1. Neuroprotective Effects of Salidroside in a Mouse Model of Alzheimer's Disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Pharmacological activities, mechanisms of action, and safety of salidroside in the central nervous system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Neuroprotective effects of salidroside against beta-amyloid-induced oxidative stress in SH-SY5Y human neuroblastoma cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Neuroprotective effects of salidroside administration in a mouse model of Alzheimer's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Neuroprotective effects of salidroside on focal cerebral ischemia/reperfusion injury involve the nuclear erythroid 2-related factor 2 pathway - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Biological activities of Sarmenoside II]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12372476#biological-activities-of-sarmenoside-ii]

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